4-Nitrochalcone: A Comparative Analysis of its Biological Activity

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Compound of Interest

Compound Name:	*4-Nitrochalcone*
CAS No.:	*2960-55-6*
Cat. No.:	*B7766856*

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Chalcones, a class of aromatic ketones, form the central core of many biologically active compounds. Their versatile structure, characterized by two aromatic rings linked by a three-carbon α,β-unsaturated carbonyl system, allows for a wide range of substitutions, leading to a diverse spectrum of pharmacological activities. Among these, **4-Nitrochalcone** has garnered significant attention for its potential therapeutic applications. This guide provides an objective comparison of the biological activity of **4-Nitrochalcone** against other chalcone derivatives, supported by experimental data, detailed protocols, and visual representations of its molecular interactions.

Comparative Biological Activity: A Tabular Overview

The biological efficacy of chalcones is significantly influenced by the nature and position of substituents on their aromatic rings. The following tables summarize quantitative data from various studies, comparing the anticancer, antimicrobial, and antioxidant activities of **4-Nitrochalcone** and its derivatives with other chalcones.

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Table 1: Anticancer Activity of Chalcones (IC50 values in μM)

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Chalcone Derivative	Cell Line	IC50 (μM)	Reference
2',4',6'-trimethoxy-4-nitrochalcone	KYSE-450 (Esophageal)	4.97	[1]
2',4',6'-trimethoxy-4-nitrochalcone	Eca-109 (Esophageal)	9.43	[1]
(E)-3-(4-nitrophenyl)-1-(4-nitrophenyl)prop-2-en-1-one	KB (Nasopharyngeal)	Favorable in vitro activity	
Chalcone-based 4-Nitroacetophenone (NCH-2)	HepG2 (Liver)	2.7	[2]
Chalcone-based 4-Nitroacetophenone (NCH-4)	HepG2 (Liver)	3.1	[2]
Chalcone-based 4-Nitroacetophenone (NCH-10)	HepG2 (Liver)	4.1	[2]
Chalcone-based 4-Nitroacetophenone (NCH-2)	MCF-7 (Breast)	4.3	[2]
Chalcone-based 4-Nitroacetophenone (NCH-10)	H1299 (Lung)	4.5	[2]
2-hydroxy-4-methoxychalcone (AN07)	T47D (Breast)	14.5 (at 48h)	
Unsubstituted Chalcone	T47D (Breast)	72.44 μg/mL	[3]
3-methoxychalcone	T47D (Breast)	44.67 μg/mL	[3]

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Table 2: Antimicrobial Activity of Chalcones (MIC values in µg/mL)

Chalcone Derivative	Microorganism	MIC (µg/mL)	Reference
2'-hydroxy-4-nitrochalcone	Bacillus cereus	125	[4]
2'-hydroxy-4-nitrochalcone	Enterococcus faecalis	125	[4]
2'-hydroxy-4-nitrochalcone	Aspergillus fumigatus	250	[4]
2'-hydroxy-4-nitrochalcone	Candida glabrata	250	[4]
2'-hydroxy-4-chlorochalcone	Bacillus cereus	125	[4]
2'-hydroxy-4-chlorochalcone	Enterococcus faecalis	125	[4]
(E)-3-(2-methoxyphenyl)-1-(3-nitrophenyl)prop-2-en-1-one	Pseudomonas fluorescence	20	
1,3-Bis-(2-hydroxyphenyl)-propenone (O-OH)	MRSA	25-50	[5]
3-(3-hydroxyphenyl)-1-(2-hydroxyphenyl)-propenone (M-OH)	MRSA	98.7 (average)	[5]
3-(4-hydroxyphenyl)-1-(2-hydroxyphenyl)-propenone (P-OH)	MRSA	108.7 (average)	[5]

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Table 3: Antioxidant Activity of Chalcones (IC50 values in µg/mL)

Chalcone Derivative	Assay	IC50 (µg/mL)	Reference
3'-nitrochalcone	Nitric oxide scavenging	~55	[6]
Unsubstituted Chalcone	Nitric oxide scavenging	~75	[6]
2'-hydroxychalcone	Nitric oxide scavenging	~30	[6]
4'-methoxychalcone	Nitric oxide scavenging	~45	[6]
3'-bromochalcone	Nitric oxide scavenging	~48	[6]

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of scientific findings. Below are the protocols for the key experiments cited in this guide.

Synthesis of Chalcones: Claisen-Schmidt Condensation

The majority of the cited chalcones were synthesized using the Claisen-Schmidt condensation reaction.[2] This method involves the base-catalyzed reaction between an aldehyde and a ketone.

General Procedure:

- An appropriate acetophenone derivative is dissolved in ethanol.
- A substituted benzaldehyde is added to the solution.
- A base, typically an aqueous solution of sodium hydroxide or potassium hydroxide, is added dropwise to the mixture while stirring.

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- The reaction is stirred at room temperature for a specified period, often several hours, until the reaction is complete (monitored by Thin Layer Chromatography).
- The reaction mixture is then poured into cold water or onto crushed ice.
- The precipitated solid (the chalcone) is collected by filtration, washed with water until neutral, and then dried.
- The crude product is purified by recrystallization from a suitable solvent, such as ethanol.

Anticancer Activity: MTT Assay

The 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) assay is a colorimetric assay for assessing cell metabolic activity and, by extension, cell viability.

Protocol:

- Cell Seeding: Cancer cells are seeded in a 96-well plate at a specific density (e.g., 5 x 10^3 to 1 x 10^4 cells/well) and allowed to adhere overnight.
- Compound Treatment: The cells are then treated with various concentrations of the chalcone derivatives (typically in a range from 0.1 to 100 µM) and a vehicle control (e.g., DMSO).
- Incubation: The plate is incubated for a specified period (e.g., 24, 48, or 72 hours) at 37°C in a humidified atmosphere with 5% CO_2.
- MTT Addition: After the incubation period, the medium is removed, and a fresh medium containing MTT solution (typically 0.5 mg/mL) is added to each well. The plate is then incubated for another 2-4 hours.
- Formazan Solubilization: The MTT-containing medium is removed, and a solubilizing agent, such as DMSO or isopropanol, is added to each well to dissolve the formazan crystals.
- Absorbance Measurement: The absorbance of the purple formazan solution is measured using a microplate reader at a wavelength of 570 nm.
- Data Analysis: The percentage of cell viability is calculated relative to the vehicle-treated control cells. The IC50 value, the concentration of the compound that inhibits 50% of cell

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growth, is determined from the dose-response curve.[7]

Antimicrobial Activity: Microdilution Method

The microdilution method is used to determine the Minimum Inhibitory Concentration (MIC) of a compound against a specific microorganism.

Protocol:

- Preparation of Inoculum: A standardized suspension of the test microorganism is prepared in a suitable broth.
- Serial Dilution: The chalcone derivative is serially diluted in the broth in a 96-well microtiter plate.
- Inoculation: Each well is inoculated with the standardized microbial suspension.
- Incubation: The plate is incubated under appropriate conditions (temperature and time) for the specific microorganism.
- MIC Determination: The MIC is determined as the lowest concentration of the chalcone derivative that completely inhibits the visible growth of the microorganism.

Antioxidant Activity: DPPH Radical Scavenging Assay

The 2,2-diphenyl-1-picrylhydrazyl (DPPH) assay is a common method to evaluate the antioxidant activity of compounds.

Protocol:

- Preparation of DPPH Solution: A stock solution of DPPH in methanol or ethanol is prepared.
- Reaction Mixture: Different concentrations of the chalcone derivative are mixed with the DPPH solution. A control containing only the solvent and DPPH is also prepared.
- Incubation: The reaction mixtures are incubated in the dark at room temperature for a specific period (e.g., 30 minutes).

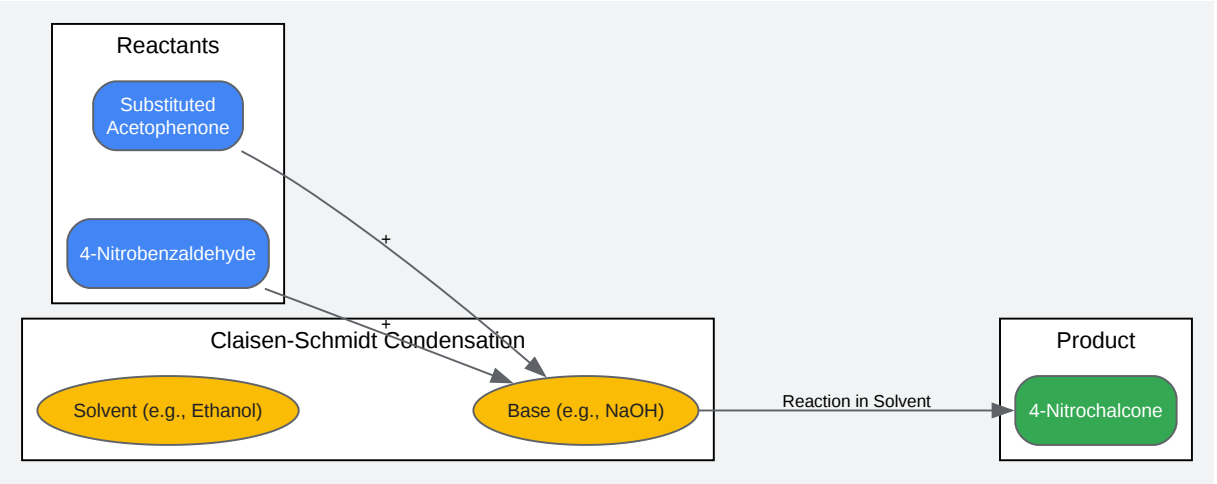
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- Absorbance Measurement: The absorbance of the solutions is measured at 517 nm using a spectrophotometer.
- Calculation of Scavenging Activity: The percentage of DPPH radical scavenging activity is calculated using the formula: % Scavenging = [(A_control - A_sample) / A_control] x 100 where A_control is the absorbance of the control and A_sample is the absorbance of the sample.
- IC50 Determination: The IC50 value, the concentration of the compound that scavenges 50% of the DPPH radicals, is determined from a plot of scavenging activity against compound concentration.[8][9]

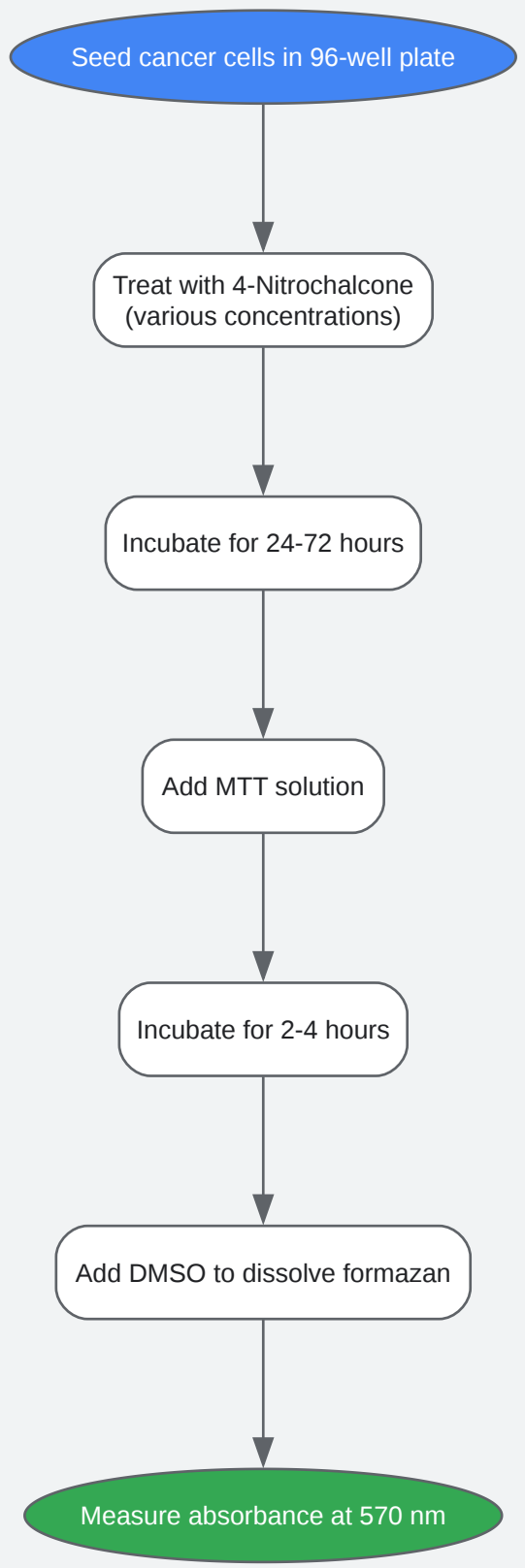
Visualizing the Molecular Landscape

Diagrams of key processes and pathways provide a clearer understanding of the synthesis and mechanism of action of **4-Nitrochalcone**.

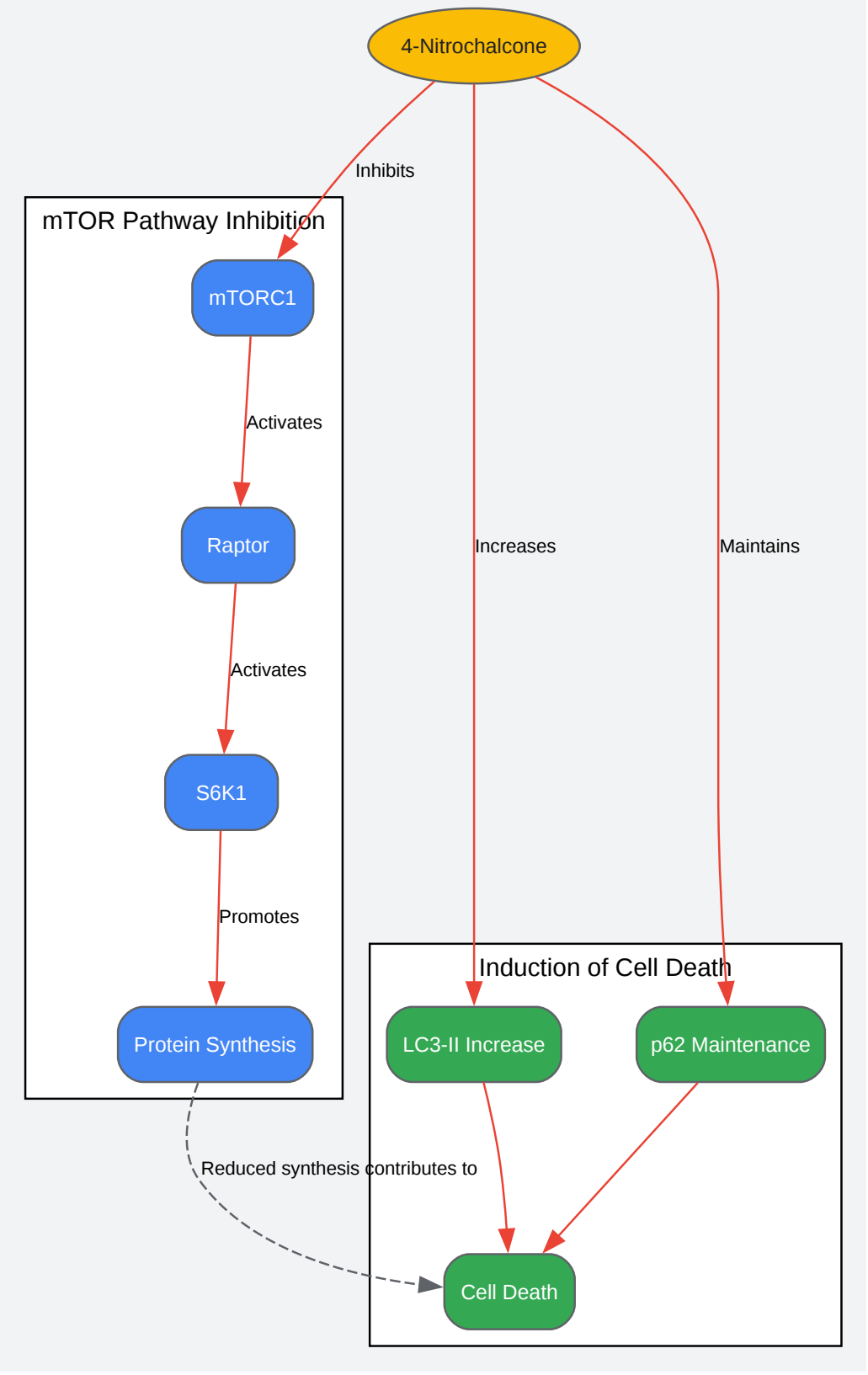
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